

Physicochemical Characterization and Synthetic Utility of 4-Aminohexan-3-ol Hydrochloride[1]

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Compound of Interest

Compound Name: 4-Aminohexan-3-ol hydrochloride

Cat. No.: B15264986

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Executive Summary

4-Aminohexan-3-ol hydrochloride ($C_6H_{16}ClNO$) is a vicinal amino alcohol salt utilized primarily as a chiral building block in fragment-based drug discovery (FBDD).[1] Its structural motif—an amine and hydroxyl group on adjacent carbons—mimics the transition states of peptide bond hydrolysis, making it a critical scaffold for protease inhibitors and chiral ligands in asymmetric catalysis.[1]

This guide provides a rigorous technical analysis of its molecular weight, stereochemical implications, synthetic pathways, and salt formation protocols.[1] It is designed for medicinal chemists requiring precise stoichiometric data and reproducible experimental workflows.[1]

Part 1: Molecular Identity & Stoichiometry[1]

Exact Molecular Weight Calculation

For high-precision analytical applications (e.g., HRMS or quantitative NMR), reliance on integer molecular weights is insufficient.[1] The following table details the isotopic breakdown based on IUPAC standard atomic weights.

Table 1: Stoichiometric Breakdown of 4-Aminohexan-3-ol Hydrochloride

Component	Element	Count	Atomic Mass (Da)	Subtotal (Da)
Carbon Scaffold	C	6	12.011	72.066
Hydrogen Matrix	H	16	1.008	16.128
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999	15.999
Counterion (Cl)	Cl	1	35.450	35.450
Total MW	153.65 g/mol			

Note: The Free Base ($C_6H_{15}NO$) has a molecular weight of 117.19 g/mol [\[1\]](#)[\[2\]](#) The conversion factor from salt to free base is 0.762 [\[1\]](#)

Structural Significance

The molecule features a 6-carbon backbone with functionalization at the 3 and 4 positions [\[1\]](#) [\[3\]](#)

- IUPAC Name: **4-aminohexan-3-ol hydrochloride** [\[1\]](#)[\[4\]](#)
- Chirality: Two stereocenters exist at C3 and C4 [\[1\]](#) This results in four possible stereoisomers (two enantiomeric pairs: syn and anti diastereomers) [\[1\]](#)
- Symmetry: While the carbon backbone (ethyl groups flanking the functional core) suggests symmetry, the distinct amine and hydroxyl groups render the molecule chiral [\[1\]](#)

Part 2: Synthetic Pathways & Stereocontrol[\[1\]](#)

Synthesis of vicinal amino alcohols requires strict stereocontrol to avoid difficult diastereomeric separations [\[1\]](#) Two primary routes are employed depending on the desired stereochemistry: the Henry Reaction (Nitroaldol) for racemic/anti-predominant mixtures, and the Sulfinyl Imine route for high enantioselectivity [\[1\]](#)

Pathway Visualization

The following diagram contrasts the classical versus modern synthetic approaches.



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Figure 1: Comparative synthetic workflows.[1] Path A yields racemic mixtures; Path B (Ellman's Auxiliary) allows for enantioselective synthesis.[1]

Mechanistic Insight[1]

- Henry Reaction: Reaction of nitroethane with butanal yields a nitroalcohol.[1] Subsequent reduction (e.g., $\text{H}_2/\text{Raney Ni}$) converts the nitro group to an amine.[1] This often yields a mixture of syn and anti diastereomers (typically 60:40 to 70:30 favoring anti), requiring chromatography.[1]
- Ellman's Auxiliary: Condensing butanal with tert-butanefulfinamide yields a chiral imine.[1] Addition of an ethylmetal species proceeds with high facial selectivity, establishing the C4 stereocenter.[1] Subsequent hydrolysis yields the enantiopure salt directly.[1]

Part 3: Experimental Protocol (Salt Formation)

The conversion of 4-aminohexan-3-ol (free base) to its hydrochloride salt is a critical step to ensure stability, as the free base is prone to oxidation and is hygroscopic.[1]

Reagents & Equipment

- Substrate: Crude 4-aminohexan-3-ol (oil).
- Solvent: Anhydrous Diethyl Ether (Et_2O) or 1,4-Dioxane.[1]
- Acid Source: 4M HCl in Dioxane or anhydrous HCl gas.[1]
- Apparatus: 3-neck round bottom flask, nitrogen inlet, ice bath.[1]

Step-by-Step Methodology

- **Dissolution:** Dissolve 10.0 mmol (1.17 g) of the amino alcohol free base in 20 mL of anhydrous Et₂O. Ensure the solution is clear.
- **Thermal Equilibration:** Cool the solution to 0°C using an ice/water bath. Reasoning: Lower temperature favors crystal nucleation and prevents side reactions.[\[1\]](#)
- **Acidification:** Dropwise add 4M HCl in Dioxane (3.0 mL, 12.0 mmol, 1.2 equiv) over 15 minutes.
 - **Observation:** A white precipitate should form immediately.[\[1\]](#)
 - **Control:** Maintain temperature < 5°C to avoid oiling out.[\[1\]](#)
- **Aging:** Stir the slurry at 0°C for 30 minutes, then allow to warm to room temperature for 1 hour. This "aging" process (Ostwald ripening) improves crystal habit and purity.[\[1\]](#)
- **Isolation:** Filter the solid under a nitrogen blanket (the salt is hygroscopic).[\[1\]](#) Wash the filter cake with 2 x 5 mL cold Et₂O.
- **Drying:** Dry under high vacuum (0.1 mbar) at 40°C for 6 hours.

Expected Yield: 85-95% Appearance: White to off-white crystalline solid.[\[1\]](#)

Part 4: Analytical Validation

Trustworthiness in chemical synthesis requires self-validating analytical data.[\[1\]](#)

Table 2: Key Analytical Diagnostics

Method	Expected Signal	Diagnostic Value
^1H NMR (D_2O)	Shift of C4-H proton downfield (~3.0-3.5 ppm).[1]	Confirms amine protonation (salt formation).[1][5]
Elemental Analysis	Cl % theoretical: 23.08%.[1]	Confirms 1:1 stoichiometry of the HCl salt.
AgNO_3 Titration	Equivalence point matches theoretical MW (153.65).[1]	Quantifies chloride content precisely.[1]
Melting Point	Sharp range (typically $>100^\circ\text{C}$, isomer dependent).[1]	Indicates purity; broad range suggests diastereomeric mixture.[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12801384, 4-Aminohexan-3-ol.[1] Retrieved from [Link]
- Ellman, J. A., et al. (2002). N-tert-Butanesulfinyl Imines: Versatile Intermediates for the Asymmetric Synthesis of Amines.[1] Accounts of Chemical Research.[1] (Contextual reference for Sulfinyl Imine pathway described in Part 2).

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Sources

- 1. 4-Aminohexan-3-ol | $\text{C}_6\text{H}_{15}\text{NO}$ | CID 12801384 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (3R,4R)-4-amino-hexan-3-ol | $\text{C}_6\text{H}_{15}\text{NO}$ | CID 57714162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - 4-aminohexan-3-ol ($\text{C}_6\text{H}_{15}\text{NO}$) [pubchemlite.lcsb.uni.lu]
- 4. 4-Aminohexan-3-ol hydrochloride | Benchchem [benchchem.com]

- [5. Organic Syntheses Procedure \[orgsyn.org\]](#)
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